

Application of Potassium Graphite in Dual-Graphite Batteries: Application Notes and Protocols

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Compound of Interest

Compound Name: POTASSIUM GRAPHITE

CAS No.: 12081-88-8

Cat. No.: B1172867

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Introduction

Dual-graphite batteries (DGBs) represent a promising energy storage technology that utilizes graphite as both the anode and the cathode material. This design eliminates the need for expensive and resource-limited transition metals found in conventional lithium-ion batteries. The working principle of a DGB relies on the intercalation and de-intercalation of anions and cations from the electrolyte into the graphite layers of the cathode and anode, respectively, during charging and discharging.

Potassium-ion based dual-graphite batteries (K-DGBs) are particularly attractive due to the natural abundance and low cost of potassium. In this system, potassium ions (K^+) intercalate into the anode's graphite layers, forming **potassium graphite** (KC_8), while anions from the electrolyte intercalate into the cathode's graphite layers. This application note provides detailed protocols for the synthesis of **potassium graphite**, the assembly of a K-DGB, and its electrochemical characterization.

Data Presentation

The following tables summarize the key performance parameters of potassium-based dual-graphite batteries as reported in the literature.

Table 1: Electrochemical Performance of Potassium Dual-Graphite Batteries

Electrolyte Composition	Anode Reversible Capacity (mAh g ⁻¹)	Cathode Reversible Capacity (mAh g ⁻¹)	Average Discharge Voltage (V)	Coulombic Efficiency (%)	Cycle Life	Reference
0.8 M KPF ₆ in EC:DEC	~200	~60	~4.0	>98%	>100 cycles with high capacity retention	[1]
1 M KTFSI in Pyr ₁₄ TFSI + 2 wt.% ES	~230	>42 (at 250 mA g ⁻¹)	3.4 - 5.0	>99%	95% capacity retention after 1500 cycles	[2]
1 M KPF ₆ in EC/DMC	Not specified	62	~3.96	Not specified	Stable cycling	[3][4]
Highly Concentrated Electrolyte (e.g., 4 M KFSI in EMC)	~250	~50	>4.5	>99.5%	Stable cycling with improved rate capability	[5]

EC: Ethylene Carbonate, DEC: Diethyl Carbonate, KPF₆: Potassium Hexafluorophosphate, KTFSI: Potassium Bis(trifluoromethanesulfonyl)imide, Pyr₁₄TFSI: N-butyl-N-methylpyrrolidinium

bis(trifluoromethanesulfonyl)imide, ES: Ethylene Sulfite, EMC: Ethyl Methyl Carbonate, KFSI: Potassium Bis(fluorosulfonyl)imide.

Experimental Protocols

Protocol 1: Synthesis of Potassium Graphite (KC_8) via Molten Potassium Method

This protocol describes the synthesis of the potassium-graphite intercalation compound, KC_8 , a key component for the anode of a K-DGB.

Materials:

- High-purity potassium metal
- Natural graphite powder
- Mineral oil (for storing potassium)
- Pentane (for washing potassium)
- Inert gas (Argon or Nitrogen)
- Schlenk line or glovebox
- High-temperature tube furnace or oil bath
- Quartz or Pyrex reaction tube
- Stirring bar

Safety Precautions:

- Potassium metal is highly reactive and pyrophoric. Handle it exclusively under an inert atmosphere (glovebox or Schlenk line).
- Always wear appropriate personal protective equipment (PPE), including safety glasses, flame-retardant lab coat, and gloves.

- Molten potassium is extremely hazardous. Ensure the experimental setup is stable and secure.
- Have a Class D fire extinguisher or dry sand readily available for metal fires. Do not use water, CO₂, or soda-acid extinguishers on potassium fires.
- The reaction should be carried out in a well-ventilated fume hood.

Procedure:

- Preparation of Potassium:
 - Under an inert atmosphere, carefully cut a piece of potassium metal to the desired stoichiometric amount (molar ratio of K:C should be slightly greater than 1:8 to ensure complete reaction of graphite).
 - Remove the protective mineral oil layer by washing the potassium piece with anhydrous pentane.
 - Dry the potassium thoroughly.
- Reaction Setup:
 - Place the graphite powder and a magnetic stir bar into the reaction tube.
 - Add the cleaned and dried potassium metal to the reaction tube.
 - Seal the reaction tube and connect it to a Schlenk line. Evacuate the tube and backfill with inert gas three times to ensure an oxygen-free environment.
- Reaction:
 - Heat the reaction tube to 200-250°C using a tube furnace or an oil bath.[3]
 - Once the potassium melts (melting point: 63.5°C), begin stirring the mixture.
 - Continue heating and stirring for 2-4 hours. The color of the mixture will change from black to a characteristic bronze or copper color, indicating the formation of KC₈. [3]

- Cooling and Storage:
 - After the reaction is complete, turn off the heat and allow the reaction tube to cool to room temperature under the inert atmosphere.
 - Once cooled, transfer the resulting KC_8 powder to an airtight container inside a glovebox for storage. KC_8 is air and moisture sensitive.

Protocol 2: Assembly of a Potassium Dual-Graphite Coin Cell (CR2032)

This protocol details the assembly of a CR2032-type coin cell for electrochemical testing of the K-DGB. All assembly steps must be performed in an argon-filled glovebox with H_2O and O_2 levels below 0.1 ppm.

Materials:

- KC_8 (anode active material)
- Natural graphite (cathode active material)
- Carbon black (conductive additive)
- Polyvinylidene fluoride (PVDF) binder
- N-Methyl-2-pyrrolidone (NMP) solvent
- Copper foil (anode current collector)
- Aluminum foil (cathode current collector)
- Electrolyte (e.g., 1 M KPF_6 in a 1:1 v/v mixture of ethylene carbonate and diethyl carbonate)
- Microporous separator (e.g., Celgard 2400)
- CR2032 coin cell components (casings, spacers, springs)
- Slurry casting machine (doctor blade)

- Vacuum oven
- Coin cell crimper

Procedure:

- Electrode Slurry Preparation:
 - Anode: Prepare a slurry by mixing KC_8 , carbon black, and PVDF in a weight ratio of 8:1:1 in NMP.
 - Cathode: Prepare a separate slurry with the same 8:1:1 weight ratio using natural graphite, carbon black, and PVDF in NMP.
 - Stir the slurries overnight to ensure homogeneity.
- Electrode Casting:
 - Cast the anode slurry onto the copper foil and the cathode slurry onto the aluminum foil using a doctor blade to achieve a uniform thickness.
 - Dry the cast electrodes in a vacuum oven at 80-120°C for 12 hours to completely remove the NMP solvent.
- Electrode Punching:
 - Punch circular electrodes from the dried sheets. For a CR2032 coin cell, a typical diameter for the anode is 15 mm and for the cathode is 14 mm. The anode is made slightly larger to prevent potassium plating on the edges.
- Coin Cell Assembly (inside a glovebox):
 - Place the cathode disc in the center of the larger coin cell casing.
 - Add a few drops of electrolyte to wet the cathode surface.
 - Place a separator disc (typically 19 mm diameter) on top of the cathode.

- Add a few more drops of electrolyte to saturate the separator.
- Place the anode disc on top of the separator.
- Add a spacer and a spring on top of the anode.
- Place the smaller coin cell cap on top.
- Crimp the coin cell using a coin cell crimper to ensure a hermetic seal.

Protocol 3: Electrochemical Characterization

This protocol outlines the standard electrochemical tests to evaluate the performance of the assembled K-DGB.

Equipment:

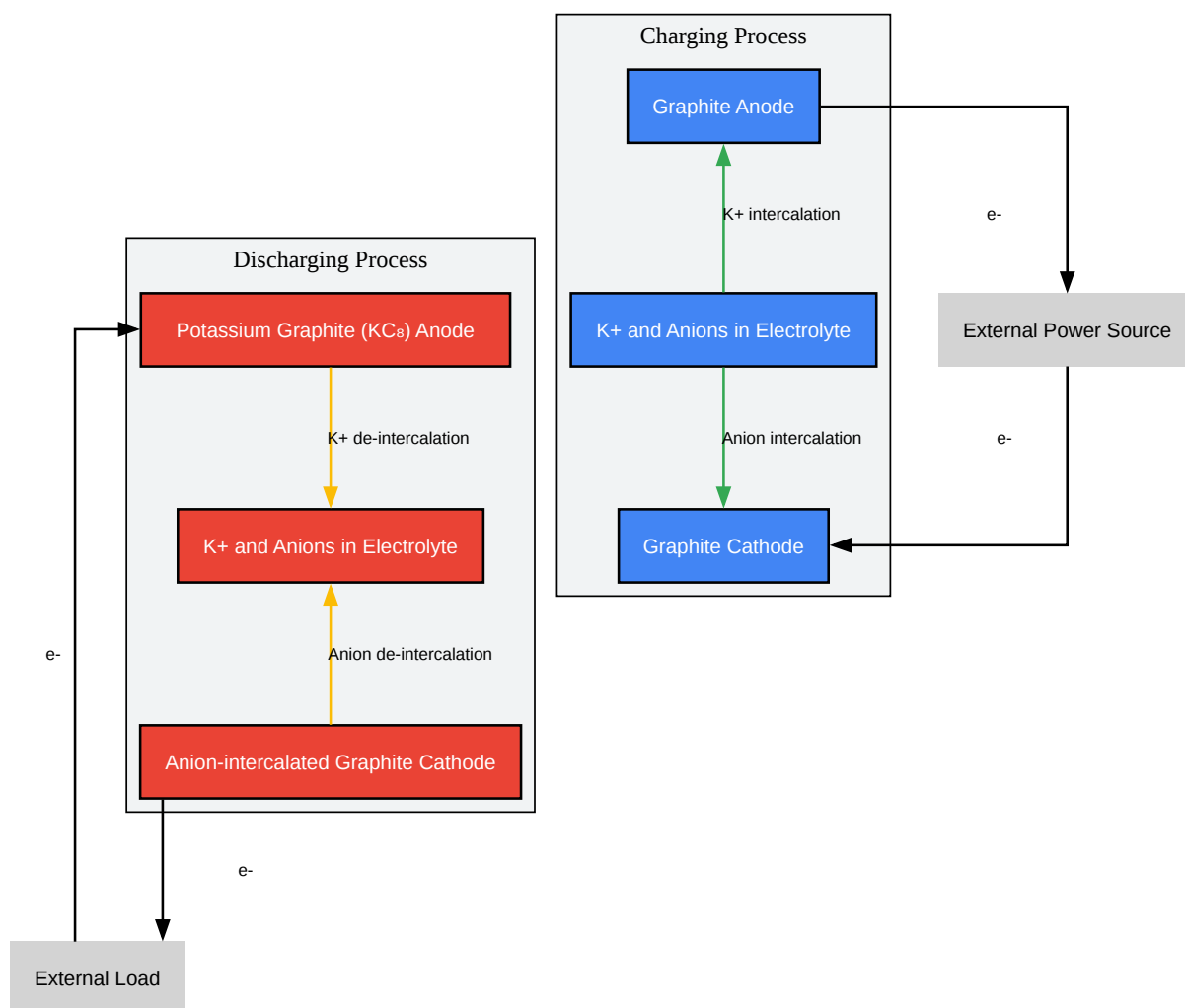
- Battery cycler
- Potentiostat with frequency response analyzer (for Electrochemical Impedance Spectroscopy)

Procedures:

- Resting Period:
 - Let the assembled coin cell rest for at least 12 hours before testing to allow for complete wetting of the electrodes and separator by the electrolyte.
- Galvanostatic Cycling (Charge-Discharge Test):
 - Cycle the cell at a constant current within a defined voltage window. For K-DGBs, a typical voltage range is 3.0 V to 5.0 V.
 - Perform the initial cycles at a low C-rate (e.g., C/20, where 1C corresponds to a full charge/discharge in one hour) for formation of a stable solid-electrolyte interphase (SEI).
 - Subsequent cycles can be performed at higher C-rates (e.g., C/10, C/5, 1C, etc.) to evaluate the rate capability.

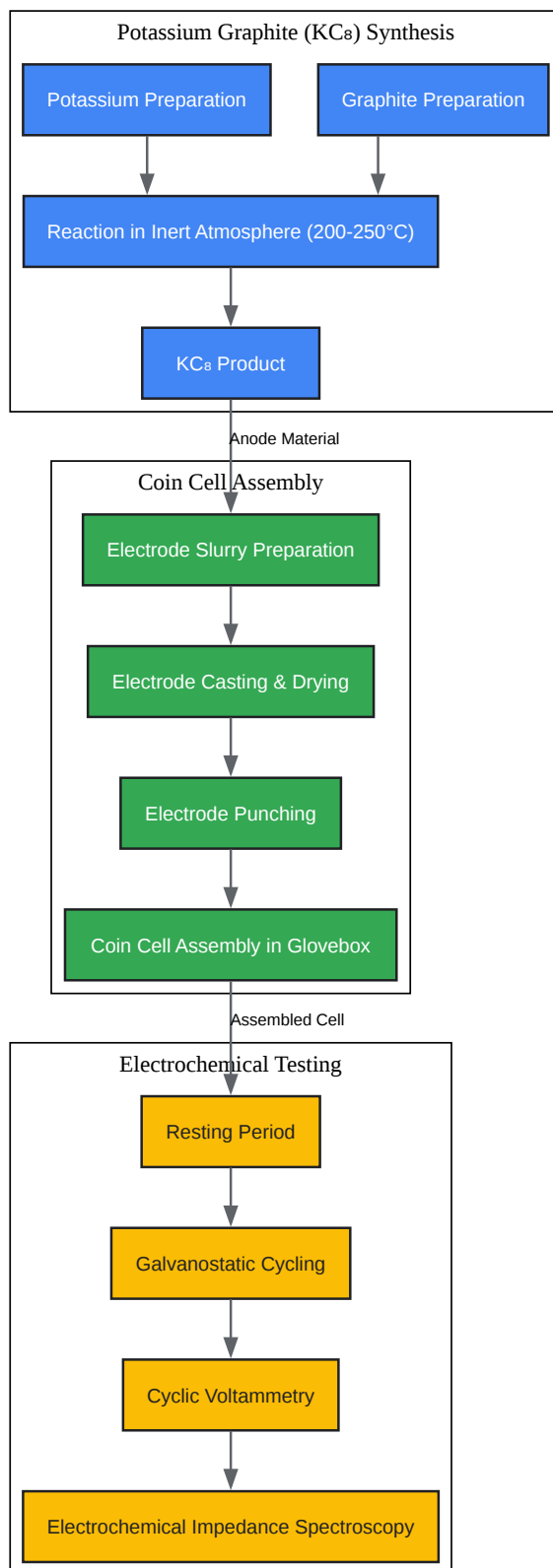
- Record the specific capacity (mAh g^{-1}), coulombic efficiency (%), and energy density (Wh kg^{-1}) for each cycle.
- Cyclic Voltammetry (CV):
 - Scan the cell at a slow voltage sweep rate (e.g., 0.1 mV s^{-1}) within the operating voltage window.
 - The resulting voltammogram will show the redox peaks corresponding to the intercalation and de-intercalation of potassium ions and anions.
- Electrochemical Impedance Spectroscopy (EIS):
 - Measure the impedance of the cell over a wide frequency range (e.g., 100 kHz to 0.01 Hz) at a specific state of charge (e.g., fully charged or discharged).
 - The resulting Nyquist plot can be used to analyze the internal resistance of the cell, including the electrolyte resistance, charge transfer resistance, and diffusion limitations.

Visualizations



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Caption: Working mechanism of a potassium dual-graphite battery during charging and discharging.



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Caption: Experimental workflow for the application of **potassium graphite** in dual-graphite batteries.

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